

1-(2-Amino-5-methylphenyl)ethanone chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Amino-5-methylphenyl)ethanone

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An In-depth Technical Guide to the Chemical Properties of **1-(2-Amino-5-methylphenyl)ethanone**

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **1-(2-Amino-5-methylphenyl)ethanone**, also known as 2-Amino-5-methylacetophenone. This compound is a valuable intermediate in organic synthesis, particularly in the preparation of heterocyclic compounds such as quinolines and benzodiazepines.[1] This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering detailed experimental protocols and a summary of key data.

Chemical and Physical Properties

1-(2-Amino-5-methylphenyl)ethanone is an organic compound featuring both an amino and a ketone functional group attached to a substituted aromatic ring.[2] The presence of these two reactive groups makes it a versatile building block in synthetic chemistry.[1][2] Depending on the conditions, it can appear as a solid or a liquid and is generally soluble in organic solvents. [2]

Table 1: Physicochemical Properties of **1-(2-Amino-5-methylphenyl)ethanone**

Property	Value	Reference
IUPAC Name	1-(2-amino-5-methylphenyl)ethanone	N/A
Synonyms	2'-Amino-5'-methylacetophenone	[2]
CAS Number	25428-06-2	[2]
Molecular Formula	C ₉ H ₁₁ NO	[2]
Molecular Weight	149.19 g/mol	[2]
Appearance	Solid or liquid	[2]
Solubility	Soluble in organic solvents	[2]

Reactivity and Synthetic Applications

The chemical reactivity of **1-(2-Amino-5-methylphenyl)ethanone** is characterized by the interplay of its amino and acetyl functional groups. This dual reactivity makes it a key precursor in the synthesis of various complex molecules and heterocyclic systems.[1]

- **Precursor for Heterocycles:** The strategic placement of the amino and acetyl groups is particularly valuable for synthesizing heterocyclic compounds. It is a key starting material for:
 - **Quinolines:** Through reactions like the Friedländer annulation, this compound can be reacted with molecules containing a reactive methylene group to form the quinoline core, a common scaffold in biologically active compounds.[1]
 - **Benzodiazepines:** It can undergo condensation reactions to form benzodiazepines, a class of psychoactive drugs.[1]
- **General Reactivity:** The functional groups allow for a range of chemical transformations:
 - **Nucleophilic Substitution:** The amino group can act as a nucleophile, attacking electrophilic centers to form new C-N or heteroatom-N bonds.[1]

- Condensation Reactions: The amino and ketone groups can participate in condensation reactions to form larger molecules.[\[1\]](#)[\[2\]](#)
- Oxidation and Reduction: Both the amino and acetyl groups can be subjected to oxidation or reduction reactions, further expanding its synthetic utility.[\[1\]](#)

Experimental Protocols

The synthesis of **1-(2-Amino-5-methylphenyl)ethanone** can be challenging due to the presence of the activating amino group. Direct Friedel-Crafts acylation of p-toluidine is often problematic as the Lewis acid catalyst complexes with the amino group, deactivating the aromatic ring.[\[1\]](#) A common and effective strategy involves the nitration of 4-methylacetophenone followed by the reduction of the nitro group.

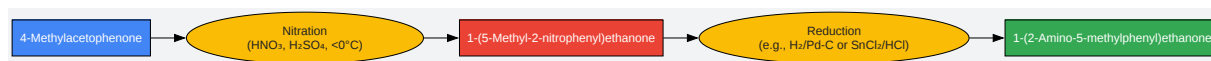
Experimental Protocol: Synthesis via Nitration and Reduction

- Nitration of 4-Methylacetophenone:
 - A nitrating mixture of concentrated nitric acid and sulfuric acid is prepared and maintained at a low temperature (typically 0°C or below) to control the exothermic reaction.
 - 4-methylacetophenone is slowly added to the cooled nitrating mixture with constant stirring.
 - The reaction is carefully monitored to prevent the formation of side products.
 - Upon completion, the reaction mixture is poured over ice, and the resulting precipitate, 1-(5-methyl-2-nitrophenyl)ethanone, is collected by filtration.
 - The crude product is washed with cold water and can be further purified by recrystallization.
- Reduction of 1-(5-methyl-2-nitrophenyl)ethanone:
 - The intermediate nitro compound is dissolved in a suitable solvent, such as ethanol or ethyl acetate.

- A reducing agent is added. Common methods include catalytic hydrogenation (e.g., using H_2 gas with a palladium on carbon catalyst) or chemical reduction (e.g., using tin(II) chloride in hydrochloric acid).
- The reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- After the reaction is complete, the catalyst is removed by filtration (for catalytic hydrogenation), or the product is isolated by extraction and neutralization.
- The final product, **1-(2-Amino-5-methylphenyl)ethanone**, is purified using techniques such as column chromatography or recrystallization.

Visualization of Synthetic Pathway

The following diagram illustrates the logical workflow for the synthesis of **1-(2-Amino-5-methylphenyl)ethanone** from 4-methylacetophenone.



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Caption: Synthetic pathway of **1-(2-Amino-5-methylphenyl)ethanone**.

Safety and Handling

Appropriate safety precautions should be taken when handling **1-(2-Amino-5-methylphenyl)ethanone** and its precursors. This includes the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[3] All handling should be performed in a well-ventilated area or a chemical fume hood.[3][4]

- Inhalation: If inhaled, move the individual to fresh air. Seek medical attention if breathing becomes difficult or if feeling unwell.[3][5]

- Skin Contact: In case of skin contact, wash the affected area immediately with plenty of soap and water.[3][5]
- Eye Contact: If the compound comes into contact with the eyes, rinse cautiously with water for several minutes.[3][5]
- Ingestion: If swallowed, rinse the mouth and seek immediate medical attention.[3][5]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[3][5]
- Disposal: Dispose of the chemical and its container in accordance with local regulations at an approved waste disposal plant.[3][5]

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- To cite this document: BenchChem. [1-(2-Amino-5-methylphenyl)ethanone chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280034#1-2-amino-5-methylphenyl-ethanone-chemical-properties]

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